

# Proper Disposal of VU0420373: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: VU0420373

Cat. No.: B8022473

[Get Quote](#)

For immediate reference, **VU0420373** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.<sup>[1]</sup> Proper disposal is crucial to mitigate environmental and health risks. This guide provides detailed procedures for the safe handling and disposal of **VU0420373**, tailored for researchers, scientists, and drug development professionals.

## I. Chemical and Physical Properties

A summary of the key chemical and physical properties of **VU0420373** is provided below. This information is essential for understanding the substance's characteristics and handling requirements.

Property	Value
CAS Number	38376-29-3 <sup>[1][2]</sup>
Molecular Formula	C15H11FN2O <sup>[1][2]</sup>
Molecular Weight	254.26 g/mol <sup>[1][2]</sup>
Appearance	Powder to crystal
Storage Conditions	Store at -20°C (powder) or -80°C (in solvent) <sup>[1]</sup> <sup>[3]</sup>

## II. Hazard Identification and Safety Precautions

**VU0420373** presents the following hazards:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.[1]
- Acute and Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.[1]

Personal Protective Equipment (PPE): To ensure personal safety, the following PPE must be worn when handling **VU0420373**:

- Eye Protection: Safety goggles with side-shields.[1]
- Hand Protection: Protective gloves.[1]
- Skin and Body Protection: Impervious clothing.[1]
- Respiratory Protection: A suitable respirator should be used, especially in areas with insufficient ventilation.[1]

### III. Step-by-Step Disposal Procedure

Adherence to the following step-by-step procedure is mandatory for the safe disposal of **VU0420373**.

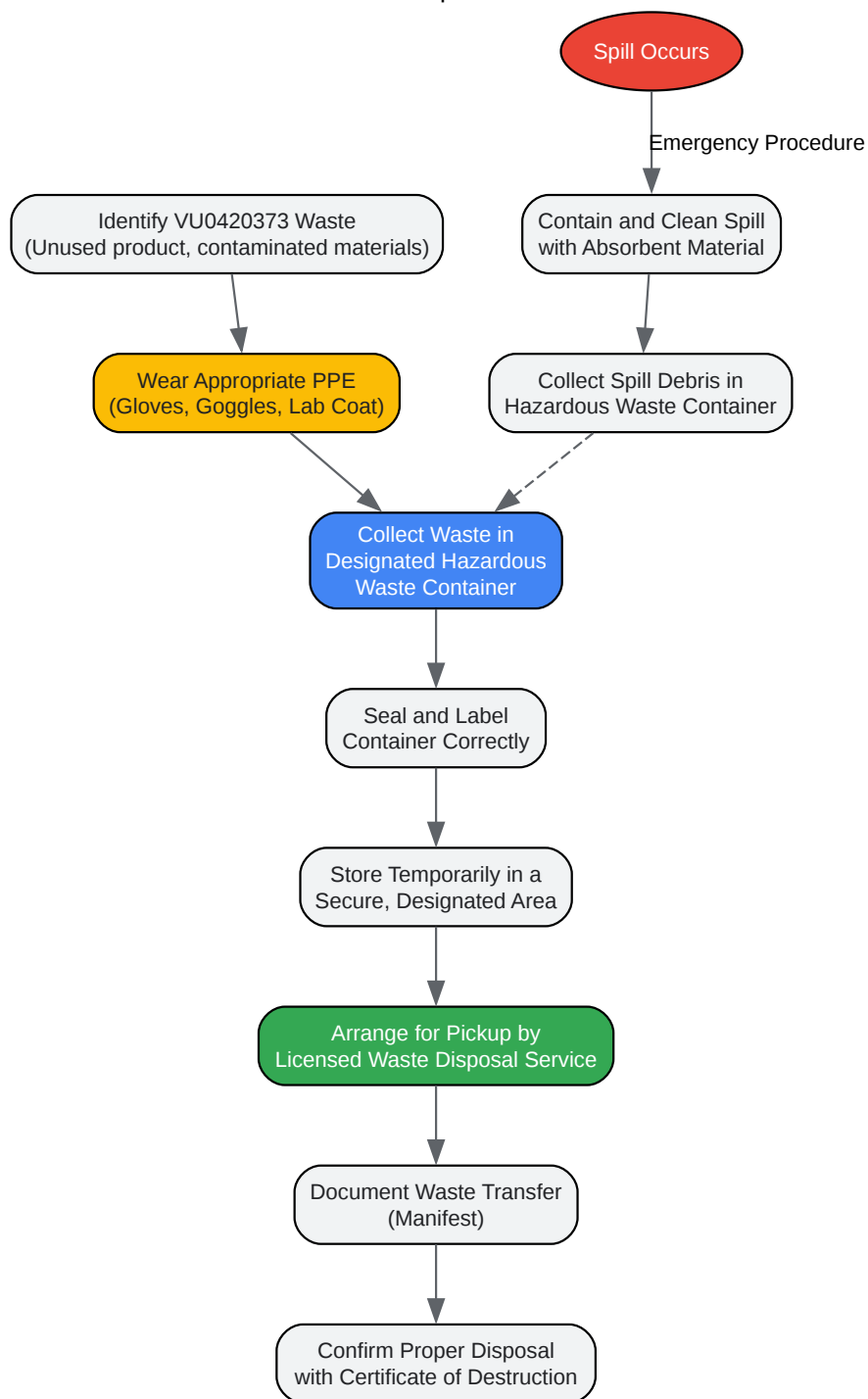
- Waste Collection:
  - Collect all **VU0420373** waste, including unused product, contaminated consumables (e.g., pipette tips, vials), and contaminated PPE, in a designated and clearly labeled hazardous waste container.
  - The container must be compatible with the chemical and tightly sealed to prevent leaks or spills.
- Avoid Environmental Release:
  - Under no circumstances should **VU0420373** or its containers be disposed of in regular trash or poured down the drain.[1] Its high aquatic toxicity necessitates strict containment.

- Take measures to prevent the product from entering drains, water courses, or the soil.[\[1\]](#)
- Spill Management:
  - In the event of a spill, collect the spillage.[\[1\]](#)
  - For liquid spills, use an inert absorbent material (e.g., sand, earth, sawdust) to contain and collect the waste.
  - For solid spills, carefully sweep or scoop the material to avoid dust formation.
  - Place all spill cleanup materials into the designated hazardous waste container.
- Final Disposal:
  - Dispose of the hazardous waste container and its contents through an approved and licensed waste disposal company.[\[1\]](#)
  - Follow all local, state, and federal regulations for hazardous waste disposal.

## IV. Experimental Workflow for Disposal

The following diagram illustrates the logical workflow for the proper disposal of **VU0420373**.

## VU0420373 Disposal Workflow



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe disposal of **VU0420373**.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. VU0420373|38376-29-3|MSDS [dcchemicals.com]
- 2. VU0420373 Datasheet DC Chemicals [dcchemicals.com]
- 3. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Proper Disposal of VU0420373: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b8022473#vu0420373-proper-disposal-procedures\]](https://www.benchchem.com/product/b8022473#vu0420373-proper-disposal-procedures)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)